

(R)-2-Ethynyl-2-methylcyclohexanone: A Pivotal Quaternary Chiral Scaffold

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Compound of Interest

Compound Name: (R)-2-Ethynyl-2-methylcyclohexanone

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Executive Summary

(R)-2-Ethynyl-2-methylcyclohexanone (CAS: 2749965-88-4) represents a specialized class of "privileged structures" in organic synthesis:

-disubstituted cycloalkanones. Its value lies in the quaternary carbon stereocenter at the C2 position, a structural motif that restricts conformational flexibility—a key parameter in enhancing the binding affinity and metabolic stability of drug candidates.

Unlike its allyl analog (widely accessible via Tsuji-Trost reactions), the ethynyl variant offers distinct orthogonality. The terminal alkyne serves as a "chemical handle" for Sonogashira couplings, "Click" chemistry, or hydration to 1,4-diketones, making it a versatile linchpin for fragment-based drug discovery (FBDD).

Structural Analysis & Chemical Properties[1][2]

Property	Specification
IUPAC Name	(2R)-2-ethynyl-2-methylcyclohexan-1-one
Molecular Formula	C
	H
	O
Molecular Weight	136.19 g/mol
Chiral Center	C2 (Quaternary)
Key Functionalities	Ketone (C1), Terminal Alkyne (C2-substituent)
Physical State	Colorless to pale yellow oil
Stability	Sensitive to base (polymerization/isomerization); Store at -20°C under Ar.

Stereochemical Significance

The (R)-configuration at the quaternary center is difficult to install due to steric crowding. In drug design, this specific geometry often dictates the "southern" hemisphere curvature of the molecule, critical for fitting into hydrophobic pockets of enzymes (e.g., terpene cyclases or nuclear receptors).

Synthesis Strategies: Causality & Methodology

Constructing chiral quaternary centers is a significant challenge. For this specific scaffold, two primary routes exist: the Indirect Homologation Route (High Fidelity) and the Direct Electrophilic Ethynylation (High Efficiency).

Route A: The "Gold Standard" Indirect Approach (High ee)

Best for: GMP-grade synthesis requiring >98% ee.

This route leverages the well-established Pd-catalyzed decarboxylative allylation to set the stereocenter, followed by oxidative cleavage and homologation.

- Enolate Formation: Start with allyl

-keto ester.

- Asymmetric Allylation: Use Pd

(dba)

and a chiral ligand (e.g., (S)-t-Bu-PHOX) to form (S)-2-allyl-2-methylcyclohexanone (Note: The Cahn-Ingold-Prelog priority changes from Allyl to Ethynyl, so the (S)-allyl precursor often maps to the target geometry depending on the exact path, but here we target the (R)-ethynyl).

- Oxidative Cleavage: Ozonolysis (

, DMS) converts the allyl group to an aldehyde (-CHO).

- Seyferth-Gilbert Homologation: Treatment with the Bestmann-Ohira reagent converts the aldehyde to the terminal alkyne.

Route B: Direct Electrophilic Ethynylation (Emerging)

Best for: Rapid access to diversity-oriented libraries.

This modern approach utilizes hypervalent iodine reagents to transfer the alkyne directly to the enolate.

- Reagent: TIPS-EBX (1-[(Triisopropylsilyl)ethynyl]-1,2-benziodoxol-3(1H)-one).[\[1\]](#)
- Mechanism: The silyl enol ether of 2-methylcyclohexanone attacks the iodine center of TIPS-EBX. A ligand coupling or elimination sequence transfers the alkyne to the -position.
- Chiral Control: Achieved via chiral phase-transfer catalysts (e.g., Maruoka catalysts) or by using chiral amine co-catalysts, though ee's are typically lower (80-90%) compared to Route A.

Experimental Protocol: Direct Ethynylation (TIPS-EBX Method)

This protocol describes the synthesis via the silyl enol ether, a robust method for research-scale production.

Reagents:

- 2-Methylcyclohexanone (1.0 equiv)[\[2\]](#)
- TMSOTf (1.1 equiv), Et
N (1.2 equiv)
- TIPS-EBX (1.2 equiv)
- Zn(OTf)
(Catalytic, 10 mol%)
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Methodology:

- Activation (Silyl Enol Ether Formation):
 - To a flame-dried flask under
, add 2-methylcyclohexanone and DCM. Cool to 0°C.
 - Add Et
N followed by dropwise addition of TMSOTf.
 - Why: Kinetic control is required to form the thermodynamically less stable "more substituted" enol ether if using thermodynamic conditions, but here we need the specific regiochemistry. Actually, for 2-methyl, thermodynamic control (TMSCl/NaI/Et₃N in refluxing MeCN) favors the more substituted enol ether (C1-C2 double bond), which is required for C2 functionalization.

- Correction: Use thermodynamic conditions to ensure the double bond forms between C1 and C2.
- Electrophilic Ethynylation:
 - Dissolve the purified silyl enol ether in DCM.
 - Add TIPS-EBX (1.2 equiv).
 - Add Zn(OTf)

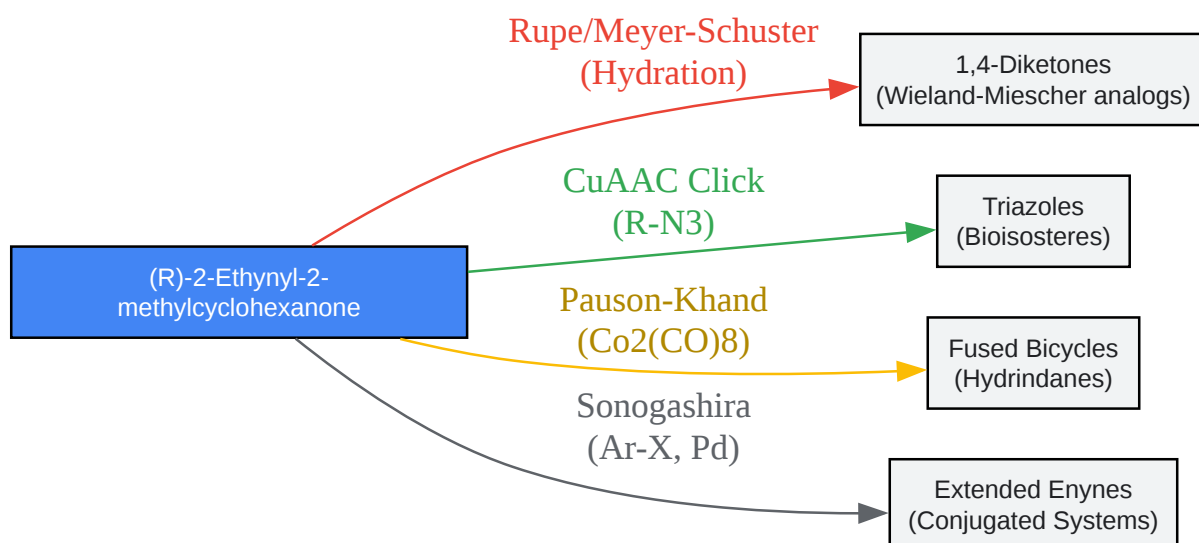
(10 mol%) at room temperature.
 - Stir for 12-24 hours. The reaction turns from white suspension to a clear/yellow solution.
 - Mechanism:[2][3] The Lewis acid activates the hypervalent iodine. The enol ether attacks the iodine, followed by a 1,2-alkynyl migration and elimination of the iodobenzoate byproduct.
- Deprotection (Desilylation):
 - The product is the TIPS-protected alkyne.[4] To get the free ethynyl group, treat with TBAF (1.0 M in THF) at 0°C for 30 min.
 - Caution: The free

-ethynyl ketone is prone to racemization via enolization if exposed to strong base for prolonged periods. Work up quickly with buffered NH

Cl.

Reactivity Profile & Applications

The utility of **(R)-2-Ethynyl-2-methylcyclohexanone** stems from its ability to undergo orthogonal transformations.



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Figure 1: Divergent synthetic pathways from the core scaffold. The Pauson-Khand reaction is particularly notable for accessing [5,6]-fused ring systems common in natural products.

Case Study: Synthesis of A-Ring Taxol Precursors

In the context of terpene synthesis, this building block serves as a precursor to the Taxol A-ring.

- **Reduction:** Stereoselective reduction of the ketone (using L-Selectride) yields the cis-alcohol.
- **Protection:** Silylation of the alcohol.
- **Cyclization:** The ethynyl group participates in an intramolecular Heck reaction or radical cyclization to close the B-ring (8-membered ring formation), although this is often done with the vinyl analog, the ethynyl group allows for subsequent hydration to the ketone required for the Taxol C13 side chain attachment.

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